

An In-depth Technical Guide to 2-Mesitylmagnesium Bromide (CAS: 2633-66-1)

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Compound of Interest

Compound Name: 2-Mesitylmagnesium bromide

Cat. No.: B1588214

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Mesitylmagnesium bromide, a Grignard reagent with the CAS number 2633-66-1, is a pivotal organometallic compound in modern organic synthesis.^[1] Its unique steric hindrance, conferred by the mesityl group (2,4,6-trimethylphenyl), provides high stability and regioselectivity in a variety of chemical transformations.^[1] This technical guide provides a comprehensive overview of **2-mesitylmagnesium bromide**, including its chemical and physical properties, detailed synthesis protocols, key reactions and mechanisms, and its diverse applications, particularly in the pharmaceutical and materials science sectors.

Introduction

Grignard reagents, discovered by Victor Grignard in 1900, are a cornerstone of synthetic organic chemistry, enabling the formation of carbon-carbon bonds.^[2] **2-Mesitylmagnesium bromide** stands out among these reagents due to the sterically demanding mesityl group.^[1] This steric bulk influences its reactivity, often leading to highly selective transformations and the synthesis of complex molecular architectures that would be otherwise difficult to achieve.^[1] This whitepaper serves as a detailed resource for researchers and professionals utilizing this versatile reagent.

Properties of 2-Mesitylmagnesium Bromide

2-Mesitylmagnesium bromide is typically handled as a solution in ethereal solvents like tetrahydrofuran (THF) or diethyl ether, as the solid is highly reactive and pyrophoric.[\[1\]](#)[\[3\]](#)

Chemical Properties

Property	Value	Reference
CAS Number	2633-66-1	[3] [4] [5]
Molecular Formula	C ₉ H ₁₁ BrMg	[3] [6] [7]
Molecular Weight	223.39 g/mol	[3] [4] [5] [6] [8]
Synonyms	2,4,6-Trimethylphenylmagnesium bromide, Mesitylmagnesium bromide	[4] [5] [6]
InChI	1S/C9H11.BrH.Mg/c1-7-4-8(2)6-9(3)5-7;;/h4-5H,1-3H3;1H;/q-1;;+2/p-1	[3] [7]
InChI Key	JOWQNXIISCPKBK-UHFFFAOYSA-M	[3] [7]
Canonical SMILES	CC1=CC(=C(C(=C1)C)[Mg+][Br-]	[3]
Reactivity	Highly reactive with water, protic solvents, and electrophiles. [1] [3] [9]	

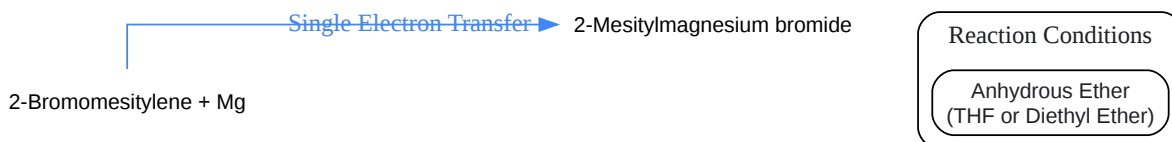
Physical Properties of Solutions

Property	1.0 M in THF	1.0 M in Diethyl Ether	Reference
Appearance	Yellow to brown liquid solution	Colourless to dark brown to black liquid	[8][10]
Density	1.005 g/mL at 25 °C	0.897 g/mL at 25 °C	[4][8][11]
Flash Point	-17.0 °C (1.4 °F) - closed cup	-28 °C (-18.4 °F) - closed cup	[4][5]

Synthesis of 2-Mesitylmagnesium Bromide

The synthesis of **2-mesitylmagnesium bromide** is a classic Grignard reaction, involving the reaction of 2-bromomesitylene with magnesium metal in an anhydrous ether solvent.[1] Strict anhydrous conditions and an inert atmosphere (e.g., nitrogen or argon) are crucial to prevent the quenching of the highly reactive Grignard reagent by water.[1][3][9]

Reaction Scheme



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Caption: Synthesis of **2-Mesitylmagnesium bromide**.

Detailed Experimental Protocol

This protocol is adapted from standard Grignard reaction procedures.[12][13][14]

Materials:

- Magnesium turnings

- 2-Bromomesitylene
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an initiator)
- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Inert gas supply (Nitrogen or Argon)

Procedure:

- Glassware Preparation: All glassware must be rigorously dried in an oven overnight and assembled hot under a stream of inert gas to exclude atmospheric moisture.
- Reaction Setup: Place magnesium turnings (1.2 equivalents) in the three-necked flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel. The entire apparatus should be under a positive pressure of inert gas.
- Initiation: Add a small crystal of iodine to the flask. The iodine helps to activate the magnesium surface by reacting with the passivating magnesium oxide layer.^[2]
- Reagent Addition: Dissolve 2-bromomesitylene (1.0 equivalent) in anhydrous diethyl ether or THF. Add a small portion of this solution to the magnesium turnings. The reaction is initiated when the color of the iodine fades and bubbling is observed. Gentle heating may be required to start the reaction.
- Reaction Progression: Once the reaction has initiated, add the remaining 2-bromomesitylene solution dropwise from the dropping funnel at a rate that maintains a gentle reflux.

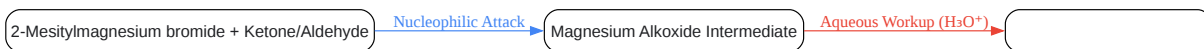
- Completion: After the addition is complete, continue to stir the mixture and reflux gently for an additional 30-60 minutes to ensure complete reaction of the magnesium. The completion of the reaction is indicated by the cessation of bubbling and the disappearance of most of the magnesium.
- Titration: The concentration of the prepared Grignard reagent solution should be determined by titration before use in subsequent reactions.

Key Reactions and Mechanisms

2-Mesitylmagnesium bromide is a potent nucleophile and a strong base.^{[1][2]} Its reactivity is dominated by the nucleophilic attack of the carbanionic mesityl group on electrophilic centers.

Nucleophilic Addition to Carbonyls

A fundamental reaction of Grignard reagents is the nucleophilic addition to the carbonyl group of aldehydes, ketones, and esters to form alcohols.^{[1][2]}



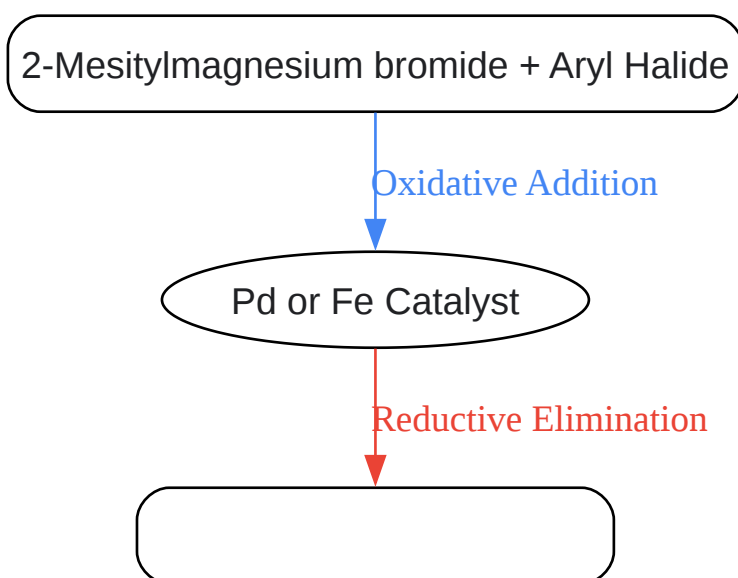
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Caption: Nucleophilic addition to a carbonyl compound.

The reaction with an aldehyde yields a secondary alcohol, while a ketone produces a tertiary alcohol.^[1]

Cross-Coupling Reactions

2-Mesitylmagnesium bromide is widely used in transition-metal-catalyzed cross-coupling reactions to form biaryl compounds.^{[1][3]} These reactions are crucial in the synthesis of pharmaceuticals and advanced materials. Palladium and iron catalysts are often employed for these transformations.^[1]



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Caption: Palladium-catalyzed cross-coupling reaction.

The steric hindrance of the mesityl group can significantly influence the reaction's outcome, often leading to high yields of the desired coupled products.^[1]

Applications in Research and Development

The unique properties of **2-mesitylmagnesium bromide** make it a valuable tool in various fields of chemical synthesis.

Pharmaceutical Synthesis

This Grignard reagent is instrumental in the synthesis of complex pharmaceutical compounds and active pharmaceutical ingredients (APIs).^{[1][3]} The formation of carbon-carbon bonds is a fundamental step in the construction of drug molecules, and the steric bulk of the mesityl group can be exploited to achieve specific stereochemistries and to access sterically congested molecular frameworks.^[1]

Materials Science

In materials science, **2-mesitylmagnesium bromide** is used in the synthesis of advanced polymers and specialty chemicals.^[1] It is also employed to synthesize stable aromatic radical

species, such as diindenoanthracene and teranthene, by kinetically blocking reactive molecular sites.[3][4] These materials have potential applications in organic electronics.[3]

Agrochemicals

Similar to its role in pharmaceuticals, this reagent is utilized in the development of novel pesticides and herbicides, where complex organic structures are often required for efficacy and selectivity.[1]

Safety and Handling

2-Mesitylmagnesium bromide is a hazardous substance that must be handled with extreme care by trained personnel.

Hazard Summary

Hazard	Description	Reference
Flammability	Highly flammable liquid and vapor. Solutions in ether are particularly volatile and flammable.	[15]
Reactivity	Reacts violently with water and protic solvents. May form explosive peroxides upon storage, especially the THF solution.	[1][15][16]
Health Hazards	Causes severe skin burns and eye damage. May cause respiratory irritation, drowsiness, or dizziness. Suspected of causing cancer.	[15]

Handling and Storage Recommendations

- Handling: Always handle in a well-ventilated fume hood under an inert atmosphere (nitrogen or argon). Wear appropriate personal protective equipment (PPE), including flame-retardant

lab coat, chemical-resistant gloves, and safety goggles with a face shield.[5] Use non-sparking tools.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. Never allow the product to come into contact with water during storage. Solutions in THF should be tested for the presence of peroxides before use, especially if they have been stored for an extended period.

Conclusion

2-Mesitylmagnesium bromide is a powerful and versatile Grignard reagent with significant utility in modern organic synthesis. Its prominent steric hindrance provides unique advantages in achieving high selectivity and in the construction of complex, sterically demanding molecules. While its reactivity necessitates careful handling and storage, its broad range of applications in pharmaceuticals, materials science, and agrochemicals underscores its importance as a key synthetic building block. This guide provides the essential technical information for the safe and effective use of **2-mesitylmagnesium bromide** in a research and development setting.

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